

High-Resolution Mass Spectrometry Profiling and Isomeric Separation of 4-Hydroxycyclohexane-1-carboxamide

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Compound of Interest

Compound Name:	4-Hydroxycyclohexane-1-carboxamide
CAS No.:	19556-97-9
Cat. No.:	B2976100

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Application Note: AN-MS-2025-HCX

Executive Summary

This application note details the analytical protocol for **4-Hydroxycyclohexane-1-carboxamide** (C₇H₁₃NO₂), a polar, non-volatile cyclohexane derivative often encountered as a drug metabolite or synthetic intermediate.^[1] The analysis presents two distinct challenges: retention of a small polar molecule and the chromatographic resolution of cis and trans diastereomers.

We present a dual-method approach:

- LC-MS/MS (HILIC Mode): For high-sensitivity quantitation and baseline separation of isomers without derivatization.^[1]
- GC-MS (Derivatized): For orthogonal structural confirmation using silylation chemistry.^[1]

Chemical Context & Isomerism

The molecule exists as two diastereomers based on the relative orientation of the hydroxyl (-OH) and carboxamide (-CONH₂) groups on the cyclohexane ring.

- Trans-isomer: Typically thermodynamically more stable (diequatorial conformation).[1]
- Cis-isomer: Axial-equatorial conformation, often exhibiting higher polarity.[1]

Differentiation is critical in drug development as metabolic pathways (e.g., cytochrome P450 oxidation) often exhibit stereoselectivity.[1]

Protocol A: LC-MS/MS Analysis

Objective: Quantitative profiling and isomer separation.[1][2] Rationale: Standard C18 columns often fail to retain this polar analyte (LogP ~ -0.3).[1] We utilize Hydrophilic Interaction Liquid Chromatography (HILIC) to ensure retention away from the ion-suppression zone (void volume) and to maximize isomeric selectivity.[1]

Experimental Conditions

Parameter	Specification
Column	ZIC-HILIC or TSKgel Amide-80 (100 x 2.1 mm, 3 µm)
Mobile Phase A	10 mM Ammonium Acetate in Water (pH 5.[1]8)
Mobile Phase B	Acetonitrile (LC-MS Grade)
Flow Rate	0.4 mL/min
Injection Vol	2 µL
Column Temp	35°C
Ionization	ESI Positive Mode (+ve)

Gradient Profile

HILIC runs "inverse" to Reverse Phase: Start high organic, end low organic.

Time (min)	% Mobile Phase B (ACN)	State
0.0	90%	Initial Equilibration
1.0	90%	Isocratic Hold
6.0	50%	Elution Gradient
8.0	50%	Wash
8.1	90%	Re-equilibration
12.0	90%	End

MS/MS Fragmentation & Transitions

The protonated molecule $[M+H]^+ = 144.1$ is the precursor.

Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Mechanism
Quantifier	144.1	127.1	15	Neutral Loss of Ammonia (-NH ₃)
Qualifier 1	144.1	109.1	25	Sequential Loss (-NH ₃ , -H ₂ O)
Qualifier 2	144.1	126.1	18	Neutral Loss of Water (-H ₂ O)

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Analyst Note: The cis isomer generally elutes later than the trans isomer on Amide-HILIC phases due to stronger hydrogen bonding interactions with the stationary phase, though authentic standards must confirm this for specific column chemistries.

Protocol B: GC-MS Analysis (Structural Confirmation)

Objective: Orthogonal validation and impurity profiling. Rationale: The analyte is non-volatile. Derivatization with BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) replaces active hydrogens on the -OH and -NH₂ groups with Trimethylsilyl (TMS) groups, rendering the molecule volatile. [\[1\]](#)

Derivatization Protocol

- Dry: Evaporate 50 µL of sample extract to complete dryness under Nitrogen.
- Reagent Addition: Add 50 µL of BSTFA + 1% TMCS (Trimethylchlorosilane) and 50 µL of anhydrous Pyridine.
- Incubation: Cap and heat at 70°C for 30 minutes.
 - Mechanism:[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Silylation of the hydroxyl (fast) and the amide nitrogen (slower).
- Analysis: Inject 1 µL into GC-MS (Splitless).

GC-MS Parameters

- Column: DB-5MS or equivalent (30m x 0.25mm x 0.25µm).[\[1\]](#)
- Carrier Gas: Helium @ 1.0 mL/min.[\[1\]](#)
- Temp Program: 80°C (1 min hold) -> 20°C/min -> 300°C (5 min hold).
- Source Temp: 230°C.
- Ionization: Electron Impact (EI) 70 eV.[\[1\]](#)

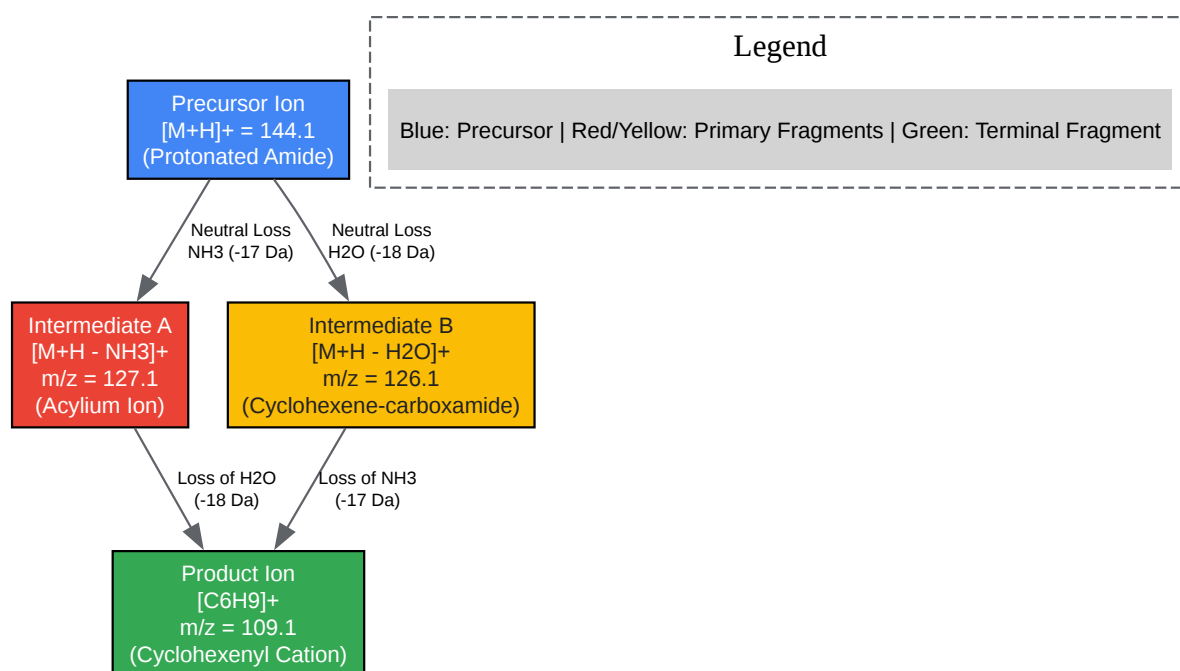
Expected Fragmentation (TMS Derivative)

Assuming Bis-TMS derivative (One on -OH, one on -NH):

- MW (Derivative): $143 + 72 \text{ (TMS)} + 72 \text{ (TMS)} - 2(\text{H}) = 287 \text{ m/z}$ (approx, depending on mono/di substitution on Amide).[1]
- Note: Amides can be tricky; they may form mono-TMS (on Oxygen of enol form or Nitrogen). [1] The Di-TMS (O-TMS and N-TMS) is common with aggressive heating.[1]
- Key Fragment: m/z 73 (TMS group), m/z 75 (rearrangement), and alpha-cleavage ions.[1]

Mechanistic Visualization

The following diagram illustrates the fragmentation pathways for the LC-MS/MS workflow, highlighting the competitive neutral losses characteristic of hydroxy-amides.



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Figure 1: ESI+ Fragmentation pathway showing competitive loss of Ammonia and Water leading to the common cyclohexenyl cation.

References & Authoritative Grounding

- PubChem Compound Summary.**4-Hydroxycyclohexane-1-carboxamide** (CID 14022790).
[1] National Library of Medicine.[1] [\[Link\]](#)[1]
- NIST Mass Spectrometry Data Center.General principles of Amide and Alcohol fragmentation (EI & ESI). NIST Chemistry WebBook, SRD 69.[1] [\[Link\]](#)[1]
- Journal of Chromatography A.Separation of polar cis/trans isomers using HILIC vs. Reversed Phase. (General methodology reference for hydroxy-cyclohexane derivatives).
[\[Link\]](#)

Disclaimer: This protocol is designed for research purposes. Optimization of collision energies and gradient slopes may be required depending on the specific instrument platform (e.g., Triple Quadrupole vs. Q-TOF).

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Sources

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